

# phosmidosine G1 phase cell cycle arrest

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## Compound Focus: Phosmidosine

CAS No.: 134966-01-1

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## Core Characteristics of Phosmidosine

The table below summarizes the key information on **phosmidosine's** properties and known effects from the identified research:

Attribute	Description
Core Biological Activity	Induction of <b>G1 phase cell cycle arrest</b> [1].
Additional Effect	Possesses <b>potent antitumor activity</b> [1].
Chemical Nature	Natural product with a nucleotidic structure containing <b>N-prolylphosphoramidate and O-methyl ester linkages</b> [1].
Key Instability	Inherently unstable under basic conditions and during synthesis due to <b>methyl transfer activity</b> [1].

## Structure-Activity Relationship (SAR) Findings

Researchers have synthesized several analogues to find more stable derivatives and understand the structural requirements for its antitumor activity. Key findings are summarized below [1]:

Analogue Modification	Impact on Antitumor Activity
O-ethyl ester derivative (e.g., <b>1b</b> )	Sufficiently stable in aqueous solution; maintains activity.
Replacement of L-proline with other L-amino acids or D-proline	<b>Considerable decrease</b> in antitumor activity.
Phosphoramidothioate derivative (e.g., <b>17</b> )	Maintains similar, though slightly decreased, antitumor activity.
Longer alkyl-containing analogues (e.g., <b>1a-d</b> )	Both diastereoisomers show similar antitumor activities.
Simple, non-nucleotidic core compounds (e.g., <b>13</b> )	Show <b>no antitumor activity</b> .

## Experimental Approaches for G1 Arrest Analysis

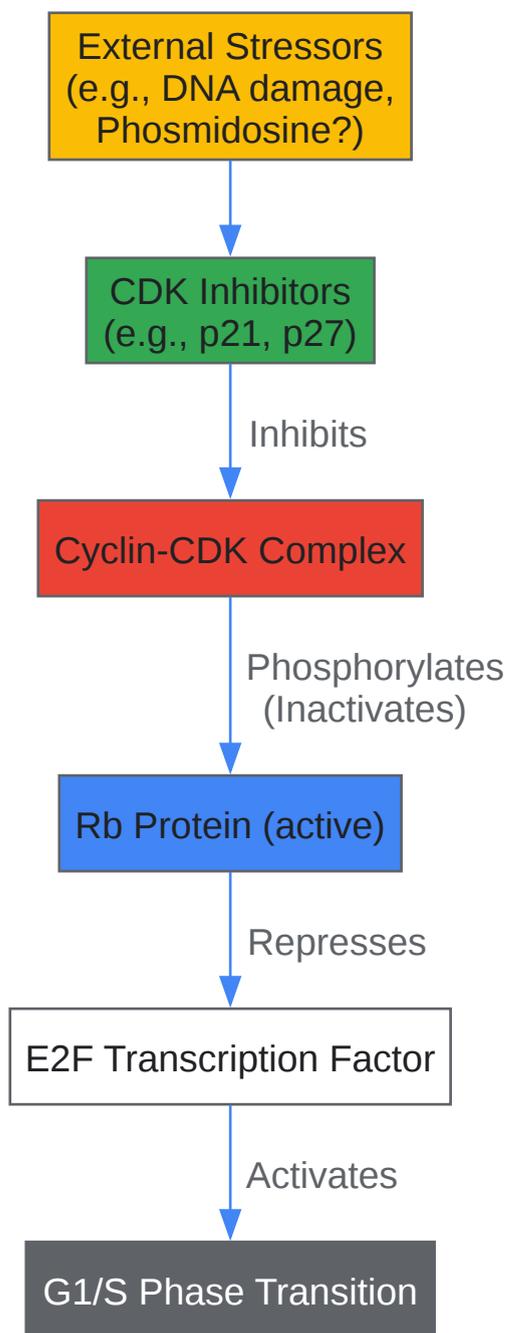
While a specific protocol for **phosmidosine** is not available, the following methods, commonly used in cell cycle arrest studies, can be applied to investigate its effects. These methodologies are referenced from other, related cell cycle studies [2] [3].

Method Category	Specific Technique	Application & Key Details
Cell Cycle Status Analysis	Flow Cytometry with DNA staining (Propidium Iodide/PI, DAPI)	Quantifies cellular DNA content to determine population distribution in G1, S, and G2/M phases [2] [3].
Molecular Phenotype Analysis	Immunoblotting (Western Blot)	Measures protein levels changes in key G1/S transition regulators (e.g., Rb phosphorylation, p21, p27, cyclin D) [2].
	Real-Time PCR	Quantifies mRNA level changes of key regulators (e.g., <i>cyclin D</i> ) [2].

Method Category	Specific Technique	Application & Key Details
Functional & Phenotypic Assays	<b>Cell Proliferation Assays</b> (e.g., cell counting)	Directly measures inhibition of cell growth over time [2].
	<b>Morphogenesis Analysis</b> (Immunofluorescence microscopy)	Visualizes cellular and subcellular morphological changes (e.g., cell rounding, microtubule stabilization) [2].

## Potential Mechanisms and Research Context

The available data does not specify **phosmidosine**'s molecular target. However, G1 arrest is a common mechanism for anticancer agents. The diagram below illustrates a generalized pathway for G1 arrest, which can serve as a framework for hypothesizing and testing how **phosmidosine** may act.



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The search results indicate that the most critical finding is the essential role of the **L-prolyl group** in its antitumor activity, as replacing it with other amino acids significantly reduces efficacy [1]. This suggests a highly specific interaction with its biological target.

## Research Gaps and Future Directions

It is important to note that the core data on **phosmidosine's** G1 arrest is from **2004** [1]. To build a contemporary whitepaper, you would need to investigate:

- **The precise molecular target** of **phosmidosine**.
- Detailed **in vivo efficacy and pharmacokinetic** data.
- The **downstream signaling consequences** following G1 arrest (e.g., senescence vs. apoptosis).
- Research into whether its activity is **p53-dependent or independent**, a common theme in G1 arrest (as seen with other agents like PD0166285 and HDAC inhibitors) [2] [4].

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